

An In-depth Technical Guide on 2-Amino-3-fluoropyridine

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Compound of Interest

Compound Name: 2-Amino-3-fluoropyridine

Cat. No.: B1272040

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This guide provides essential technical data on **2-Amino-3-fluoropyridine**, a crucial building block in pharmaceutical and chemical research. The information is tailored for researchers, scientists, and professionals in drug development.

Core Molecular Data

2-Amino-3-fluoropyridine is a substituted pyridine derivative with the chemical formula C5H5FN2.^{[1][2][3][4][5]} Its molecular weight is 112.11 g/mol.^{[1][2][3][4]}

Quantitative Data Summary

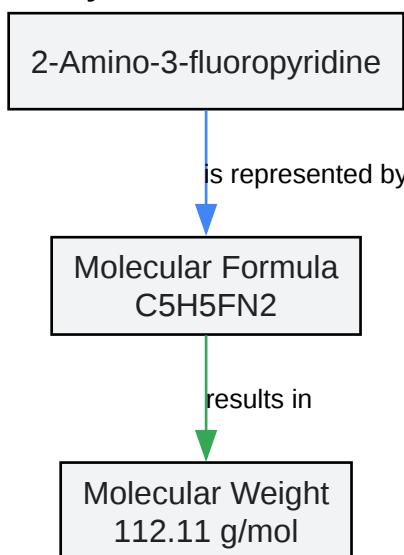
The fundamental properties of **2-Amino-3-fluoropyridine** are summarized in the table below for quick reference.

Property	Value	Citations
Molecular Formula	C5H5FN2	[1] [2] [3] [4] [5]
Molecular Weight	112.11 g/mol	[1] [2] [3] [4]
CAS Number	21717-95-3	[1] [2] [3] [4] [5]
Appearance	White to yellow crystals or powder	[5]
Melting Point	41-45 °C	
Purity	≥97%	[2]

Logical Relationship of Core Properties

The following diagram illustrates the relationship between the chemical name, its formula, and its resulting molecular weight.

Chemical Identity of 2-Amino-3-fluoropyridine



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Caption: Relationship between chemical name, formula, and molecular weight.

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